

Outgassing Properties of G907 Epoxy in Vacuum: A Technical Guide

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Compound of Interest		
Compound Name:	G907	
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This technical guide provides an in-depth analysis of the outgassing properties of **G907** epoxy in vacuum environments. The following sections detail quantitative outgassing data, the standardized experimental protocol used for its measurement, and a visual representation of the testing workflow. This information is critical for applications where minimal outgassing is required to prevent contamination and ensure the integrity of sensitive instruments and processes.

Quantitative Outgassing Data

The outgassing characteristics of epoxy resins are crucial in vacuum applications. The primary metrics for quantifying these properties are Total Mass Loss (TML) and Collected Volatile Condensable Materials (CVCM). TML indicates the total amount of substance that vaporizes from the material under vacuum, while CVCM measures the portion of that substance that condenses on a cooler surface, posing a significant contamination risk.

Outgassing data for a specific variant of **G907** epoxy, **G907**-43, has been recorded in the Space Materials Database.[1] Additionally, another variant, NGAC **G907**-52, has been certified to pass NASA's outgassing standards, although specific quantitative data has not been publicly released.[2]

Below is a summary of the available quantitative data for **G907**-43:



Material	Manufact urer	Cure Schedule	Total Mass Loss (TML)	Recovere d Mass Loss (RML)	Collected Volatile Condens able Materials (CVCM)	Data Source
G907-43	NEXT GENERATI ON ADHESIVE S CORP	4 hours at 65°C in Air	0.86%	0.69%	0.18%	NASA Outgassing Database[1]

Note: Recovered Mass Loss (RML) is the percentage of mass loss after the sample has been re-exposed to a controlled humidity environment, indicating the amount of water vapor that was initially outgassed.

Experimental Protocol: ASTM E595

The standard test method for determining the outgassing properties of materials in a vacuum environment is ASTM E595, "Standard Test Method for Total Mass Loss and Collected Volatile Condensable Materials from Outgassing in a Vacuum Environment." This protocol is widely used by NASA and other aerospace agencies to screen materials for use in space and other vacuum applications.

Principle

A material sample is heated to a specific temperature in a vacuum chamber for a defined period. The mass lost by the sample is measured to determine the TML. Simultaneously, any volatile materials that condense on a nearby cooled collector plate are quantified to determine the CVCM.

Apparatus

The test apparatus consists of a vacuum chamber capable of reaching pressures in the range of 10^{-6} torr. Inside the chamber, a heated copper bar holds multiple sample compartments. Above each sample, a collector plate is maintained at a controlled, lower temperature.



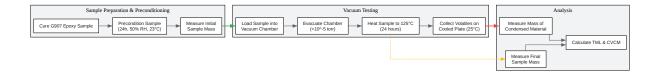
Procedure

- Sample Preparation: A sample of the G907 epoxy is prepared and cured according to the manufacturer's specifications. The typical sample mass is between 100 and 300 milligrams.
- Preconditioning: The cured sample is preconditioned for 24 hours in a controlled environment of 50% relative humidity and 23°C.
- Initial Mass Measurement: The initial mass of the sample is accurately measured.
- Vacuum Exposure: The sample is placed in a compartment in the copper heating bar within the vacuum chamber.
- Heating and Condensation: The sample is heated to 125°C for 24 hours under a high vacuum. During this time, any outgassed volatile materials can escape and impinge on a collector plate maintained at 25°C.
- Final Mass Measurements: After the 24-hour period, the chamber is brought back to atmospheric pressure. The final mass of the sample and the mass of the condensed material on the collector plate are measured.
- Calculation of TML and CVCM:
 - TML (%) = [(Initial Sample Mass Final Sample Mass) / Initial Sample Mass] x 100
 - CVCM (%) = (Mass of Condensable Material / Initial Sample Mass) x 100
- Water Vapor Regained (WVR) (Optional): The sample can be re-exposed to the
 preconditioning environment (50% RH, 23°C) for 24 hours, and its mass is measured again
 to determine the amount of water vapor reabsorbed.

Visualized Experimental Workflow

The following diagram illustrates the key stages of the ASTM E595 outgassing test protocol.





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ASTM E595 Outgassing Test Workflow

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- 2. NGAC G907-52 NextGen Adhesives | Fiber Optic, Electronic, Medical, and Custom Adhesive Solutions [nextgenadhesives.com]
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